

Application Notes and Protocols: Preparing Ro 04-5595 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B070903

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ro 04-5595 hydrochloride is a potent and selective antagonist of the GluN2B (formerly NR2B) subunit of the N-methyl-D-aspartate (NMDA) receptor, with a reported K_i value of 31 nM.^{[1][2]} Its selectivity makes it a valuable tool in neuroscience research for investigating the physiological and pathological roles of GluN2B-containing NMDA receptors. These receptors are involved in synaptic plasticity, learning, memory, and various neurological disorders. Accurate and consistent preparation of **Ro 04-5595 hydrochloride** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Ro 04-5595 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ro 04-5595 hydrochloride** is provided in the table below.

Property	Value	Reference
CAS Number	64047-73-0	[1]
Molecular Formula	C ₁₉ H ₂₂ ClNO ₂ · HCl	[1]
Molecular Weight	368.3 g/mol (Note: Always use the batch-specific MW from the CoA)	[1]
Purity	≥98%	[1]
Appearance	Solid powder	[3]
Biological Activity	Selective GluN2B-containing NMDA receptor antagonist (K _i = 31 nM)	[1][2]

Solubility and Storage

Proper solvent selection and storage conditions are crucial for maintaining the integrity and activity of **Ro 04-5595 hydrochloride**.

Solvent	Maximum Solubility	Recommended Storage of Stock Solution	Reference
DMSO	100 mM (~36.83 mg/mL)	-80°C for 6-12 months; -20°C for several months; 4°C for up to 2 weeks.	[1][4][5]
Water	15 mM (~5.52 mg/mL)	-80°C for up to 1 year.	[1][4]

Note: Sonication may be required to achieve maximum solubility in both DMSO and water.[4] It is recommended to prepare fresh aqueous solutions from a DMSO stock for experiments.

Experimental Protocols

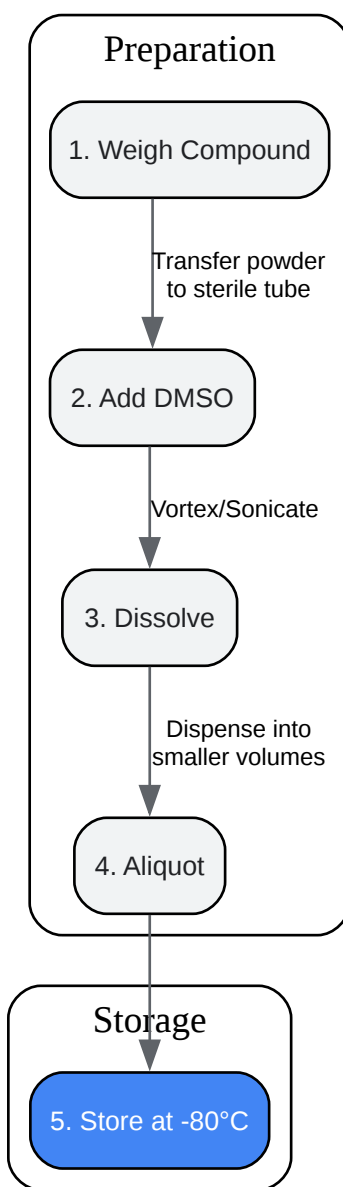
Protocol 1: Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution in dimethyl sulfoxide (DMSO), which can be used for long-term storage and subsequent dilution into aqueous buffers or cell culture media.

Materials:

- **Ro 04-5595 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene centrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Analytical balance

Workflow Diagram:



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Caption: Workflow for preparing a concentrated DMSO stock solution.

Procedure:

- Determine the required mass: Use the batch-specific molecular weight (MW) provided on the Certificate of Analysis (CoA). To prepare 1 mL of a 100 mM stock solution: $\text{Mass (mg)} = 100 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times \text{MW (g/mol)} \times 1000 \text{ mg/g}$ For MW = 368.3 g/mol, Mass = 36.83 mg

- Weigh the compound: Carefully weigh the calculated amount of **Ro 04-5595 hydrochloride** powder and transfer it to a sterile polypropylene tube.
- Add solvent: Add the appropriate volume of anhydrous DMSO to the tube. For example, add 1 mL of DMSO to 36.83 mg of the compound.
- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to aid dissolution.^[4] Visually inspect the solution to ensure no particulates are present.
- Aliquot and store:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile polypropylene tubes. This prevents repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term stability (up to one year).^{[4][5]}

Protocol 2: Preparation of an Aqueous Working Solution from DMSO Stock

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for immediate use in experiments.

Materials:

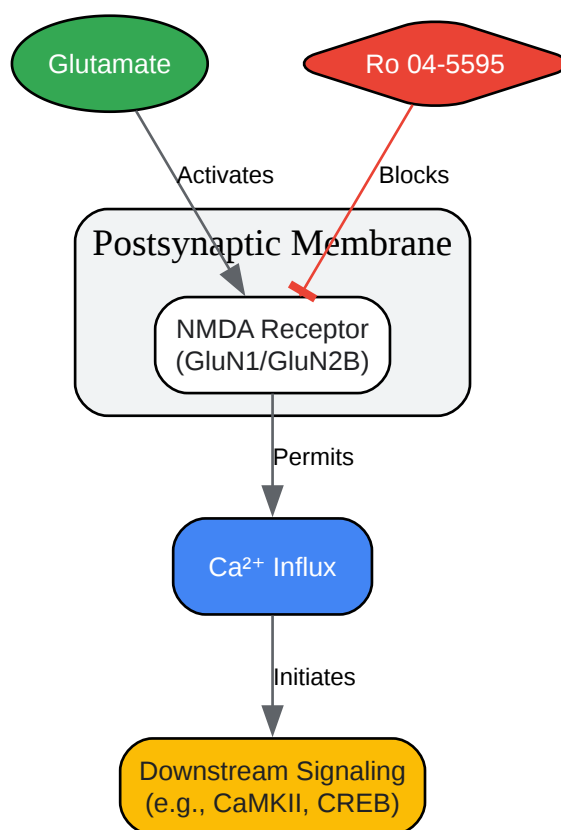
- 100 mM **Ro 04-5595 hydrochloride** in DMSO (from Protocol 1)
- Sterile aqueous buffer of choice (e.g., PBS, aCSF, cell culture medium)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Thaw the DMSO stock: Remove one aliquot of the 100 mM DMSO stock solution from the -80°C freezer and allow it to thaw completely at room temperature.
- Calculate the required volume: Determine the volume of the DMSO stock needed to achieve the desired final concentration in your aqueous buffer. For example, to prepare 1 mL of a 100 µM working solution:
 - $V_1 = (C_2 * V_2) / C_1$
 - $V_1 = (100 \mu\text{M} * 1 \text{ mL}) / 100,000 \mu\text{M} = 0.001 \text{ mL} = 1 \mu\text{L}$ (Where V_1 =Volume of stock, C_1 =Concentration of stock, V_2 =Final volume, C_2 =Final concentration)
- Prepare the working solution:
 - Pipette 999 µL of the desired aqueous buffer into a sterile tube.
 - Add 1 µL of the 100 mM DMSO stock solution to the buffer.
 - Mix thoroughly by gentle vortexing or by pipetting up and down.
- Final DMSO concentration: Note that the final concentration of DMSO in this example is 0.1%. It is crucial to prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects in your experiment.
- Use immediately: Aqueous working solutions should be prepared fresh for each experiment and used immediately. Do not store aqueous dilutions for extended periods.

Mechanism of Action: Signaling Pathway

Ro 04-5595 hydrochloride exerts its effect by selectively blocking NMDA receptors that contain the GluN2B subunit. These receptors are ligand-gated ion channels that, upon activation by glutamate and a co-agonist (glycine or D-serine), permit the influx of Ca^{2+} ions. This calcium influx is a critical trigger for numerous downstream signaling cascades involved in synaptic transmission and plasticity. By binding to the GluN2B subunit, Ro 04-5595 prevents this ion flux, thereby inhibiting the associated downstream signaling.



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Caption: Inhibition of GluN2B-mediated signaling by Ro 04-5595.

Disclaimer: These protocols are intended for research use only. Always consult the product-specific Certificate of Analysis for the most accurate information regarding molecular weight and purity. Standard laboratory safety procedures should be followed at all times.

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